

Standard Operating Procedure: Disposal of 2,4-Dibromopentanedioic Acid

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Compound of Interest

Compound Name: 2,4-Dibromopentanedioic acid

CAS No.: 3479-80-9

Cat. No.: B1347289

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Executive Summary

2,4-Dibromopentanedioic acid (also known as 2,4-Dibromoglutaric acid) presents a dual-hazard profile: it is a corrosive organic acid and a halogenated compound. Improper disposal poses severe risks to laboratory plumbing (corrosion), personnel (chemical burns), and the environment (persistent organic pollutants).

Immediate Directive:

- NEVER dispose of this compound down the drain.
- NEVER mix with non-halogenated solvents or strong bases.
- ALWAYS segregate as "Halogenated Acidic Waste."

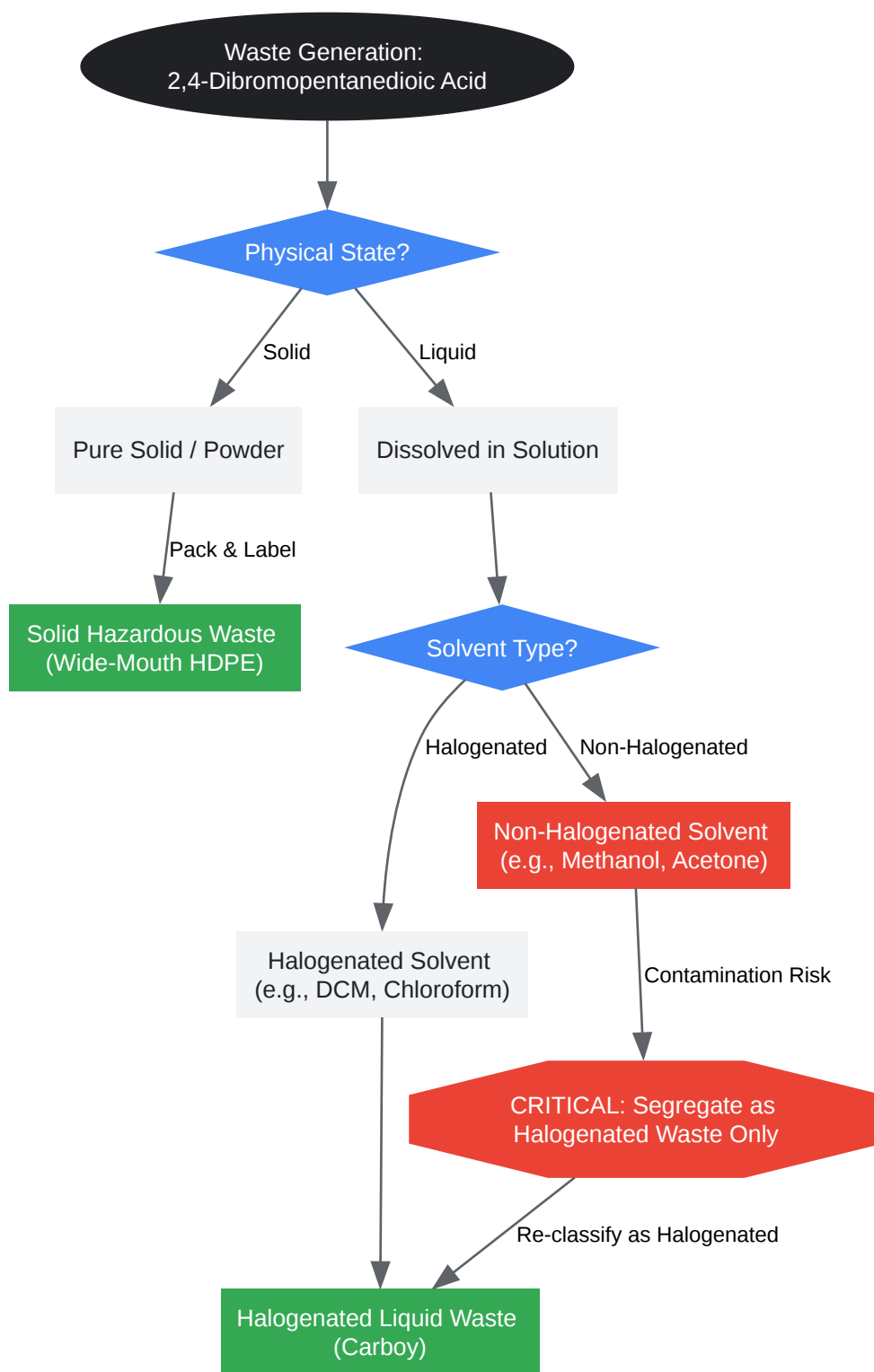
Chemical Profile & Hazard Assessment

Understanding the chemical nature of the waste is the first step in a self-validating safety protocol.

Property	Data	Disposal Implication
Chemical Name	2,4-Dibromopentanedioic acid	N/A
CAS Number	5345-19-7 (isomers vary)	Used for waste manifesting.[1]
Physical State	Solid (Crystalline Powder)	Requires wide-mouth solid waste containers; dust inhalation risk.
Acidity (pKa)	~2.5 - 3.0 (Estimate)	Corrosive. Incompatible with bases (exothermic neutralization).
Halogen Content	Bromine (Br)	Must be incinerated in facilities equipped with scrubbers to capture Hydrogen Bromide (HBr) gas.
RCRA Status	Characteristic (Corrosive)	Likely D002 (if aqueous); managed as hazardous chemical waste.

Disposal Decision Matrix

This workflow ensures you select the correct waste stream based on the physical state of the material (pure solid vs. reaction mixture).



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Figure 1: Decision tree for segregating **2,4-Dibromopentanedioic acid** waste. Note that mixing halogenated compounds into non-halogenated streams contaminates the entire volume,

significantly increasing disposal costs.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound or Spill Debris)

Applicability: Expired reagents, contaminated weighing boats, spill cleanup materials.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.
 - Why: Glass can break; narrow necks create dust clouds during transfer. HDPE is resistant to organic acids.
- Transfer:
 - Wear nitrile gloves, safety goggles, and a lab coat.
 - Transfer the solid gently to avoid generating dust.
 - Expert Tip: If the powder is fine, perform this transfer inside a fume hood to capture potential irritant dust.
- Labeling:
 - Affix a hazardous waste tag immediately.[\[2\]](#)
 - Chemical Name: "**2,4-Dibromopentanedioic acid**, solid."
 - Hazard Checkbox: Select "Corrosive" and "Toxic."
 - Constituents: 100% **2,4-Dibromopentanedioic acid**.

Protocol B: Liquid Waste (Reaction Mixtures)

Applicability: Mother liquors, extractions, or dissolved reagents.

- Segregation (The Golden Rule):

- This compound contains Bromine.[2][3] Therefore, the entire solution must be classified as Halogenated Waste.
- Warning: Do not pour this into "Organic Solvents (Non-Halogenated)" carboys (e.g., acetone/ethanol waste). Even small amounts of halogens disrupt the fuel-blending incineration process used for non-halogenated waste [1].
- Compatibility Check:
 - Ensure the waste container does not contain strong bases (e.g., Sodium Hydroxide waste). Mixing an acid with a base in a closed waste container can cause pressurization and explosion.
- Transfer:
 - Pour into the "Halogenated Organic Waste" carboy.
 - Use a funnel to prevent spills.
 - Cap the container tightly immediately after use.

Emergency Procedures: Spills

In the event of a benchtop spill of solid **2,4-Dibromopentanedioic acid**:

- Isolate: Alert nearby personnel.
- PPE: Wear double nitrile gloves and N95 respirator (if dust is visible) or work in the hood.
- Containment: Do not use water (spreads the acid).
- Cleanup:
 - Cover the spill with a dry absorbent or a specific acid-neutralizing spill powder (e.g., sodium bicarbonate/sand mix).
 - Note: If using bicarbonate, expect bubbling (CO₂ release). Wait for the reaction to cease.

- Disposal: Scoop the resulting sludge/powder into a Solid Hazardous Waste container. Label as "Spill Debris: **2,4-Dibromopentanedioic acid.**"

The "Why" behind the Protocol (Scientific Integrity) Halogenated vs. Non-Halogenated Segregation

Why are we so strict about separating this brominated acid?

- Incineration Chemistry: Non-halogenated solvents are often burned as fuel in cement kilns (Fuel Blending). If halogens (Cl, Br, F) are present, combustion generates acid gases (HBr, HCl).
- Consequence: These gases corrode the kiln and are toxic. Halogenated waste must be sent to specialized high-temperature incinerators equipped with acid gas scrubbers [2].
- Cost: Disposing of halogenated waste is significantly more expensive. Contaminating a 20L drum of acetone with 5g of dibromopentanedioic acid reclassifies the entire drum as halogenated waste.

No In-Lab Neutralization

Why not just neutralize it and dump it?

- Regulatory Violation: Under EPA RCRA regulations, treating hazardous waste (neutralization) without a permit is generally prohibited unless it is part of the immediate experimental process [3].
- Safety: Neutralizing brominated organic acids can generate heat and unexpected byproducts. It is safer to package it as acidic waste and let the licensed disposal facility handle the treatment.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version.[4][5] National Academies Press. [\[Link\]](#)

- U.S. Environmental Protection Agency (EPA). (2023). Hazardous Waste Combustion. EPA.gov. [[Link](#)]
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